

Application of Caldiamide sodium in MRI contrast agent formulation.

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Compound of Interest

Compound Name: Caldiamide sodium

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Application of Caldiamide Sodium in MRI Contrast Agent Formulation

For Researchers, Scientists, and Drug Development Professionals

Application Notes

Introduction

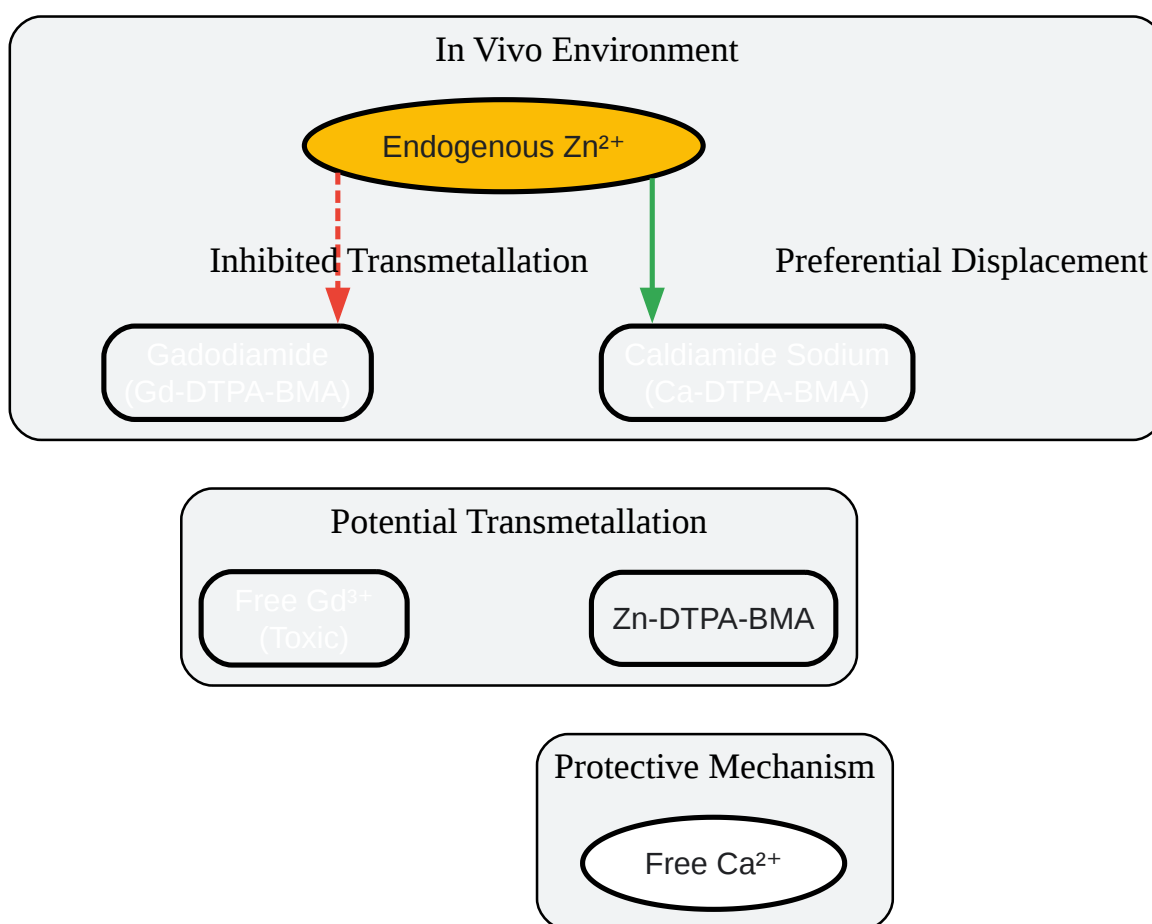
Gadolinium-based contrast agents (GBCAs) are widely used in magnetic resonance imaging (MRI) to enhance the visualization of tissues and lesions.[1] The efficacy and safety of these agents are critically dependent on the stability of the complex formed between the gadolinium ion (Gd^{3+}) and a chelating ligand. Dissociation of the toxic Gd^{3+} ion in vivo is a significant safety concern.[2][3] Gadodiamide, the active component in the contrast agent Omniscan™, is a gadolinium chelate of diethylenetriaminepentaacetic acid bis-methylamide (DTPA-BMA).[4] To enhance the in vivo stability of gadodiamide, the formulation includes **Caldiamide sodium**, the sodium calcium salt of the same DTPA-BMA ligand.[5]

Caldiamide sodium functions as a sacrificial chelate. Endogenous ions, particularly zinc (Zn^{2+}), have the potential to displace Gd^{3+} from the DTPA-BMA ligand, a process known as transmetallation.[5] The presence of **Caldiamide sodium** in the formulation provides a readily available source of Ca-DTPA-BMA. The calcium ion in this complex can be displaced by endogenous zinc, effectively "scavenging" free zinc ions and preventing them from interacting

with the gadodiamide complex.[5] This significantly reduces the risk of gadolinium release, thereby improving the safety profile of the contrast agent.

Mechanism of Action of **Caldiamide Sodium**

The primary role of **Caldiamide sodium** in a gadodiamide-based MRI contrast agent formulation is to mitigate the risk of transmetallation. This is achieved through a competitive binding mechanism where endogenous zinc ions preferentially displace the calcium ion from **Caldiamide sodium**, rather than the more toxic gadolinium ion from gadodiamide.



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Figure 1: Protective mechanism of **Caldiamide sodium** against transmetallation.

Physicochemical Properties and Formulation Data

The inclusion of **Caldiamide sodium** contributes to the overall physicochemical properties of the final contrast agent formulation. Below is a summary of the composition and key properties of a typical gadodiamide injection containing **Caldiamide sodium**.

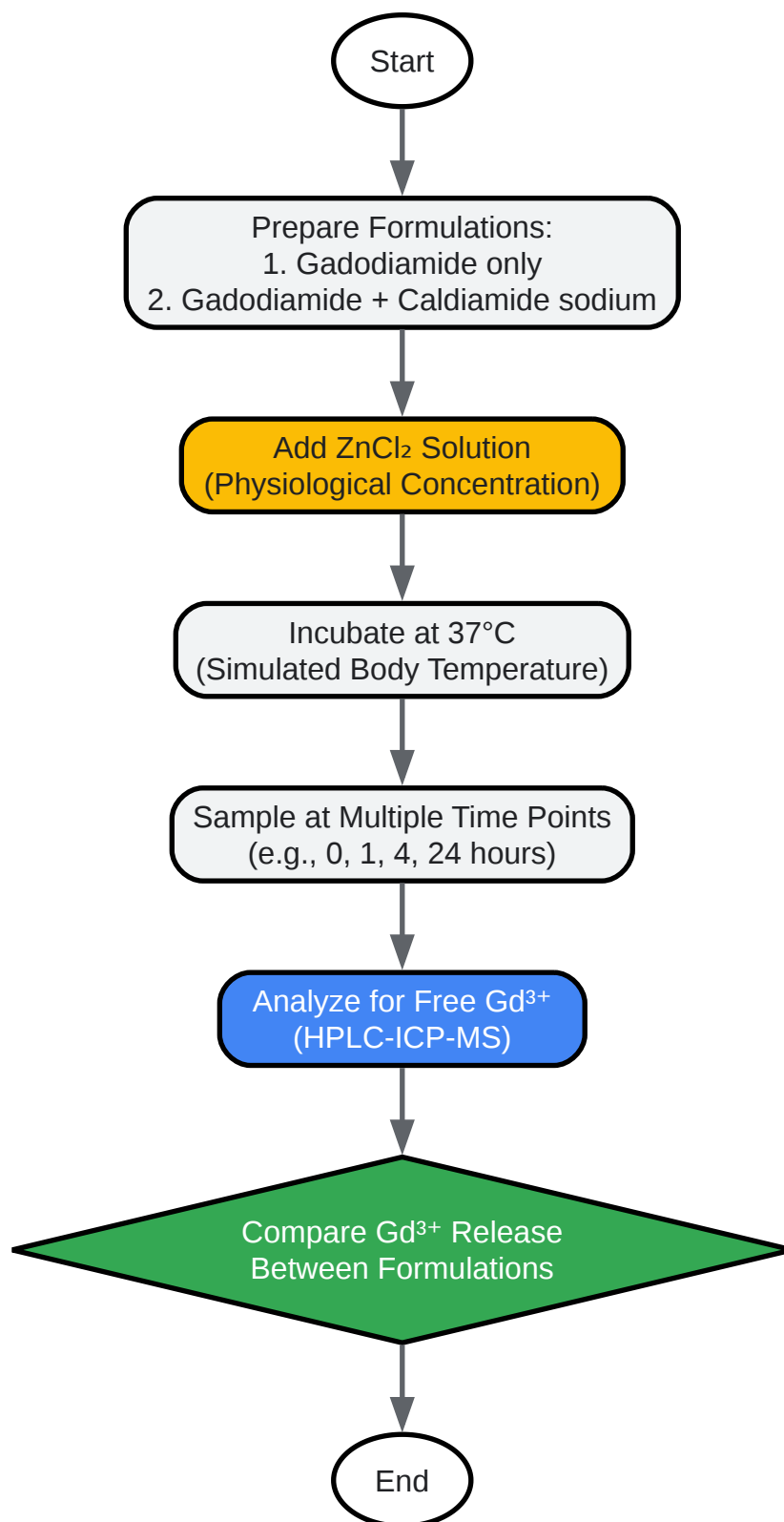
Parameter	Value	Reference
Composition		
Active Ingredient (Gadodiamide)	287 mg/mL	[6]
Inactive Ingredient (Caldiamide sodium)	12 mg/mL	[6]
Molar Ratio (Gadodiamide:Caldiamide sodium)	20:1	[5]
Physicochemical Properties		
Osmolality @ 37°C	789 mOsm/kg water	[7]
Viscosity @ 20°C	2.0 cP	[7]
Viscosity @ 37°C	1.4 cP	[7]
Density @ 20°C	1.15 g/cm ³	[7]
pH	5.5 - 7.0	[7]

Experimental Protocols

To evaluate the role and impact of **Caldiamide sodium** in an MRI contrast agent formulation, the following experimental protocols can be employed.

1. Protocol for In Vitro Stability Assessment: Competitive Ion Challenge

This protocol is designed to assess the ability of **Caldiamide sodium** to prevent the dissociation of gadolinium from the primary chelate in the presence of competing endogenous ions like zinc.



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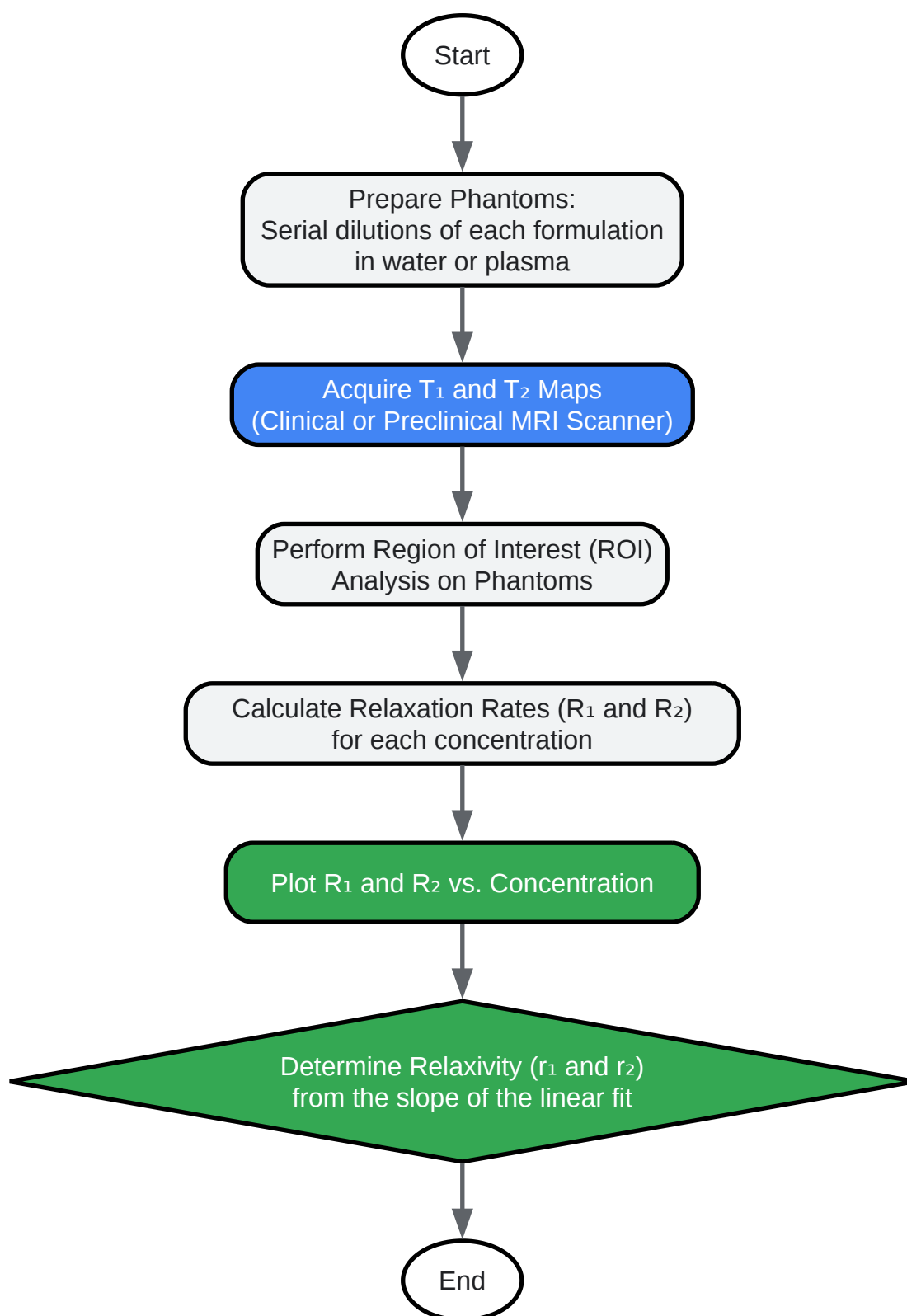
Figure 2: Workflow for the competitive ion challenge assay.

Methodology:

- Preparation of Test Solutions:
 - Prepare a stock solution of gadodiamide at a concentration of 10 mM in a physiologically relevant buffer (e.g., phosphate-buffered saline, pH 7.4).
 - Prepare a second stock solution containing 10 mM gadodiamide and 0.5 mM **Caldiamide sodium** (maintaining the 20:1 molar ratio) in the same buffer.
 - Prepare a stock solution of 100 mM zinc chloride (ZnCl_2) in deionized water.
- Incubation:
 - In separate polypropylene tubes, aliquot the gadodiamide-only solution and the gadodiamide with **Caldiamide sodium** solution.
 - Add ZnCl_2 solution to each tube to a final concentration that mimics physiological levels of free zinc (e.g., 10-20 μM).
 - Incubate all samples in a water bath at 37°C.
- Sampling and Analysis:
 - At predetermined time points (e.g., 0, 1, 4, 8, and 24 hours), withdraw an aliquot from each tube.
 - Immediately analyze the samples for the presence of free Gd^{3+} using a validated method such as High-Performance Liquid Chromatography coupled with Inductively Coupled Plasma Mass Spectrometry (HPLC-ICP-MS). This technique can separate the chelated gadolinium from any free gadolinium.
- Data Interpretation:
 - Quantify the percentage of Gd^{3+} released at each time point for both formulations.
 - A significantly lower percentage of free Gd^{3+} in the formulation containing **Caldiamide sodium** indicates its protective effect against transmetallation.

2. Protocol for Relaxivity Measurement

This protocol measures the longitudinal (r_1) and transverse (r_2) relaxivity of the contrast agent formulations. Relaxivity is a measure of the agent's efficiency in enhancing the relaxation rates of water protons and is a key indicator of contrast efficacy.



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Figure 3: Workflow for relaxivity measurement.

Methodology:

- Phantom Preparation:
 - For each formulation (with and without **Caldiamide sodium**), prepare a series of dilutions in deionized water or bovine serum albumin solution to mimic plasma. Typical concentrations range from 0 to 1.0 mM.
 - A sample of the diluent alone should be included as a control.
 - Transfer each dilution into a separate, appropriately sized tube and arrange them in a phantom holder.
- MRI Acquisition:
 - Place the phantom in the isocenter of the MRI scanner.
 - Acquire T_1 -weighted images using an inversion recovery or variable flip angle sequence with multiple repetition times (TRs).
 - Acquire T_2 -weighted images using a spin-echo sequence with multiple echo times (TEs).
- Image Analysis:
 - For each tube in the phantom, draw a region of interest (ROI) in the center of the tube, avoiding the edges.
 - For each ROI, calculate the mean signal intensity at each TR (for T_1) and TE (for T_2).
- Calculation of Relaxation Rates and Relaxivity:
 - Calculate the longitudinal relaxation time (T_1) for each concentration by fitting the signal intensity versus TR data to the appropriate signal equation. The relaxation rate R_1 is the reciprocal of T_1 ($R_1 = 1/T_1$).
 - Calculate the transverse relaxation time (T_2) for each concentration by fitting the signal intensity versus TE data to a mono-exponential decay function. The relaxation rate R_2 is the reciprocal of T_2 ($R_2 = 1/T_2$).

- Plot R_1 and R_2 as a function of the gadolinium concentration for each formulation.
- The slope of the linear regression of the R_1 vs. concentration plot gives the longitudinal relaxivity (r_1).
- The slope of the linear regression of the R_2 vs. concentration plot gives the transverse relaxivity (r_2).
- Data Interpretation:
 - Compare the r_1 and r_2 values for the formulations with and without **Caldiamide sodium**. While **Caldiamide sodium** is not expected to directly impact relaxivity, this experiment confirms that its inclusion does not negatively affect the efficacy of the contrast agent.

Conclusion

Caldiamide sodium plays a crucial, albeit indirect, role in the formulation of gadodiamide-based MRI contrast agents. By acting as a sacrificial chelate to scavenge endogenous zinc ions, it enhances the in vivo stability of the gadodiamide complex and minimizes the potential for toxic gadolinium release. The experimental protocols outlined above provide a framework for researchers and drug development professionals to assess the stabilizing effect of **Caldiamide sodium** and ensure the safety and efficacy of such contrast agent formulations.

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